

"Methyl 2-cyclopropylacetate" safety data sheet (SDS)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Methyl 2-cyclopropylacetate

CAS No.: 34108-21-9

Cat. No.: B1267312

[Get Quote](#)

Compound Identification and Physicochemical Profile

Methyl 2-cyclopropylacetate is an ester characterized by a cyclopropyl ring adjacent to an acetate group. Its unique structural features make it a valuable building block in organic synthesis, but also dictate its specific handling requirements.

Key Identifiers:

- IUPAC Name: **methyl 2-cyclopropylacetate**[\[1\]](#)
- CAS Number: 34108-21-9[\[1\]](#)
- Molecular Formula: C₆H₁₀O₂[\[1\]](#)
- Molecular Weight: 114.14 g/mol [\[1\]](#)
- Synonyms: Cyclopropylacetic acid, methyl ester

A thorough understanding of its physical properties is the foundation of a robust safety assessment. These properties, particularly its flammability and vapor pressure, are critical inputs for engineering controls and personal protective equipment (PPE) selection.

Table 1: Physical and Chemical Properties of **Methyl 2-cyclopropylacetate**

Property	Value	Source
Molecular Weight	114.14 g/mol	PubChem[1]
Boiling Point	138.1 ± 8.0 °C at 760 mmHg	Chemsr[2]
Density	1.0 ± 0.1 g/cm³	Chemsr[2]
Flash Point	29.4 ± 9.7 °C	Chemsr[2]

| Vapor Pressure | 0.209 mmHg at 25°C | ChemicalBook[3] |

Comprehensive Hazard Analysis

According to the Globally Harmonized System (GHS), **Methyl 2-cyclopropylacetate** is classified as a hazardous substance. The primary risks are associated with its flammability and its irritant properties upon contact. A detailed understanding of these hazards is non-negotiable for anyone handling this compound.

Table 2: GHS Classification for **Methyl 2-cyclopropylacetate**

Hazard Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapor[1]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[1][4]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation[1][4]

| Specific Target Organ Toxicity (Single Exposure) | 3 | H335: May cause respiratory irritation[1]
[4] |

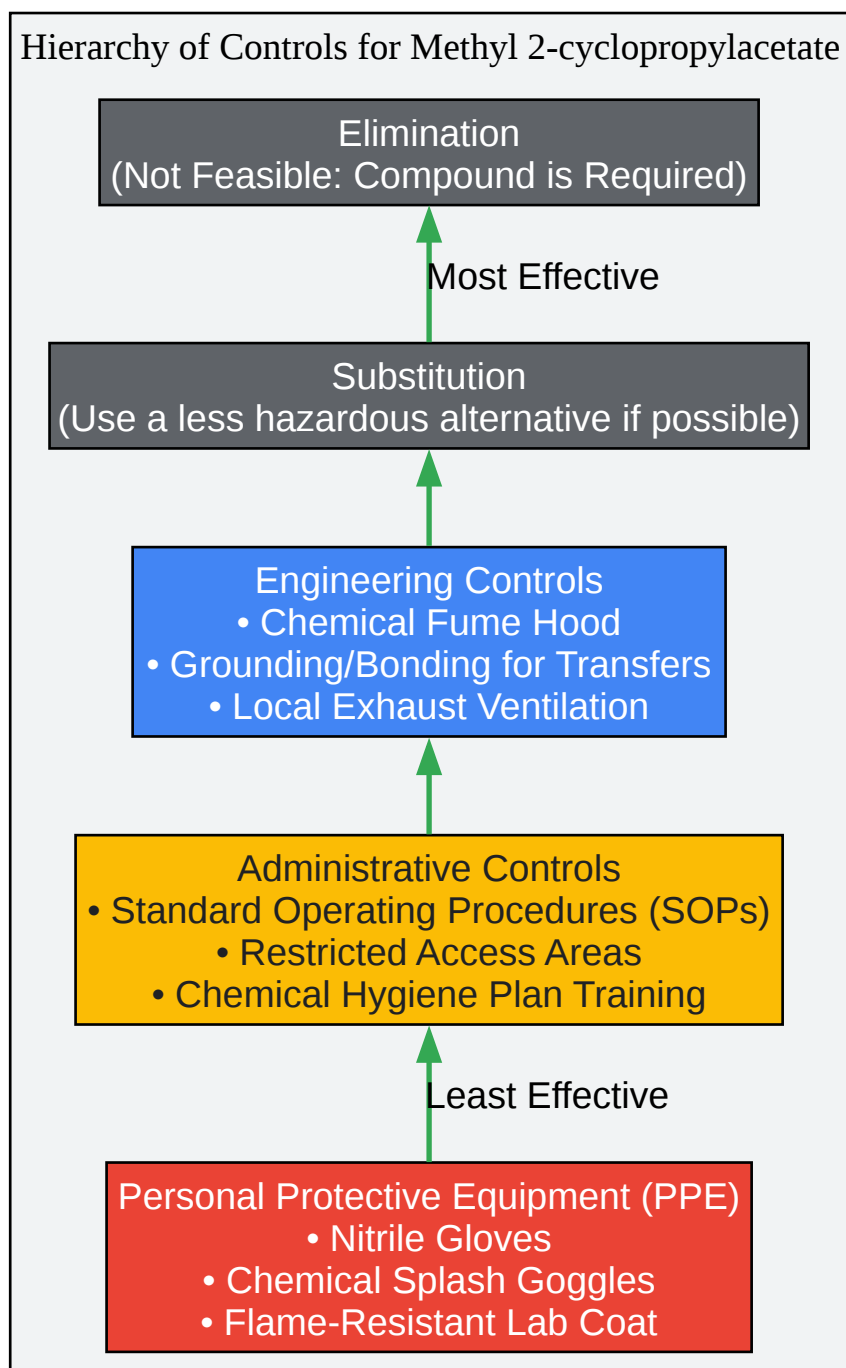
Signal Word:Warning[1]

Hazard Pictograms:

The flammability (Category 3) indicates that this material has a flash point high enough to not be considered highly flammable, but it will readily ignite at ambient and elevated temperatures when an ignition source is present. The irritation classifications underscore the necessity of preventing direct physical contact.

The Hierarchy of Controls: A Self-Validating Safety Framework

A foundational principle of laboratory safety is the "Hierarchy of Controls." This framework prioritizes the most effective and reliable safety measures over those that are less effective and more prone to human error. Simply relying on PPE is insufficient; it is the last line of defense. Our protocols must be designed to engineer out hazards at the source.



[Click to download full resolution via product page](#)

Caption: Hierarchy of Controls for Safe Handling.

- **Causality:** The primary engineering control is the use of a certified chemical fume hood. This is not merely for odor control; it is a critical safety device that maintains vapor concentrations well below the Lower Explosive Limit (LEL) and protects the user from respiratory exposure.

[4][5] Grounding and bonding of containers during transfer is mandatory to dissipate static electricity, a common and often overlooked ignition source for flammable liquids.[4][6]

Standard Operating Protocol: Handling and Storage

Adherence to a validated SOP is crucial for mitigating the risks identified above.

A. Laboratory Handling Protocol:

- Preparation: Before handling, confirm that the chemical fume hood is operational (check airflow monitor) and the safety shower/eyewash station is unobstructed.
- Don PPE: Wear appropriate PPE, including nitrile gloves, chemical splash goggles conforming to EN 166 (EU) or NIOSH (US) standards, and a flame-resistant lab coat.[3]
- Work Area Setup: Conduct all manipulations of **Methyl 2-cyclopropylacetate** inside the fume hood. Ensure all potential ignition sources (hot plates, stir motors, electrical outlets) are removed or are intrinsically safe.[4][6]
- Dispensing: When transferring the liquid, use only non-sparking tools.[4][6] For transfers between metal containers, ensure they are properly grounded and bonded to prevent static discharge.
- Post-Handling: Tightly close the container immediately after use. Wipe down the work surface with an appropriate solvent. Remove contaminated gloves using the proper technique and dispose of them as hazardous waste. Wash hands and face thoroughly after handling.[4][5]

B. Storage Protocol:

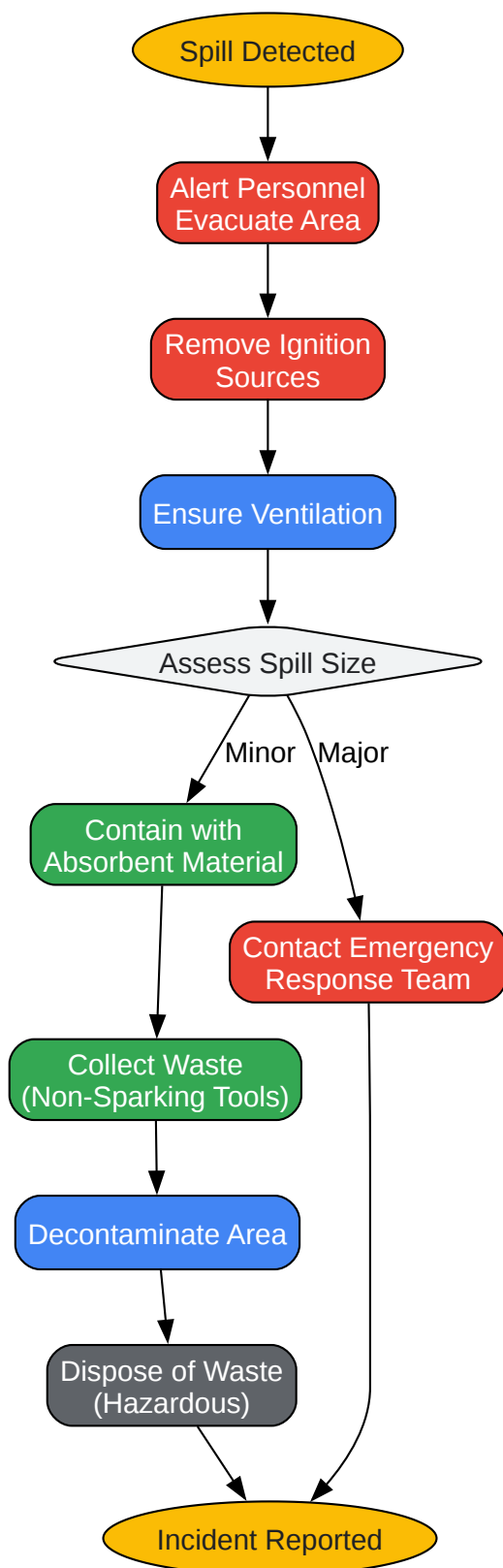
- Location: Store in a well-ventilated, designated flammables cabinet.[4][6] The storage area should be cool and dry.
- Container: Keep the container tightly closed to prevent the escape of flammable vapors.[4]
- Incompatibilities: Segregate from strong oxidizing agents, strong bases, and reducing agents.[6]

Emergency Response Protocols

Preparedness is paramount. All personnel must be trained on these emergency procedures.

A. Accidental Release (Spill) Protocol:

- **Evacuate & Alert:** Immediately alert others in the vicinity. Evacuate the immediate danger area.
- **Ventilate:** Ensure adequate ventilation. Do not re-enter without proper respiratory protection if the spill is large.
- **Control Ignition Sources:** Remove all sources of ignition from the area.^[3]
- **Containment:** Prevent the spill from entering drains or waterways.^[4] Cover the spill with a liquid-absorbent, non-combustible material (e.g., Chemizorb®, sand, or earth).
- **Collection:** Collect the absorbed material using non-sparking tools and place it in a suitable, closed container for disposal.^{[3][4]}
- **Decontamination:** Clean the affected area thoroughly.
- **Disposal:** Dispose of waste according to institutional and local environmental regulations.



[Click to download full resolution via product page](#)

Caption: Emergency Response Workflow for a Spill.

B. First-Aid Measures:

- Inhalation: If vapors are inhaled, immediately remove the person to fresh air and keep them comfortable for breathing. If the person feels unwell, call a POISON CENTER or doctor.[\[4\]](#)[\[7\]](#)
- Skin Contact: Take off immediately all contaminated clothing. Rinse the skin with plenty of water or shower for at least 15 minutes.[\[4\]](#)[\[7\]](#) Seek medical attention as it causes skin irritation.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Immediate medical attention is required as it causes serious eye irritation.[\[4\]](#)[\[7\]](#)
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.[\[3\]](#)[\[7\]](#)

C. Fire-Fighting Measures:

- Suitable Extinguishing Media: Use CO₂, dry chemical, dry sand, or alcohol-resistant foam.[\[7\]](#) A water spray may be used to cool closed containers but may be ineffective at extinguishing the fire itself.
- Specific Hazards: The vapor is heavier than air and may travel to a source of ignition and flash back. Containers may explode when heated.[\[6\]](#) Thermal decomposition can produce carbon monoxide (CO) and carbon dioxide (CO₂).[\[6\]](#)[\[7\]](#)
- Protective Equipment: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear.[\[3\]](#)[\[7\]](#)

Toxicological and Ecological Information

Toxicological Profile: The primary toxicological concerns are related to its irritant properties. It is known to cause skin irritation, serious eye irritation, and respiratory tract irritation upon single exposure.[\[1\]](#) There is limited data available regarding chronic toxicity, carcinogenicity, or mutagenicity.[\[5\]](#) Therefore, a precautionary principle must be applied, and exposure should be minimized at all times.

Ecological Information: Data on the environmental fate and ecotoxicity of **Methyl 2-cyclopropylacetate** is limited. As a standard best practice, discharge into the environment must be avoided.[3][5] All waste materials should be handled as hazardous waste and disposed of through a licensed contractor.

References

- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 317679, **Methyl 2-cyclopropylacetate**. Retrieved from [[Link](#)]
- Chemsrsrc (2025). Methyl cyclopropyl acetate CAS#:34108-21-9. Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Methyl 2-cyclopropylacetate | C₆H₁₀O₂ | CID 317679 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Methyl cyclopropyl acetate | CAS#:34108-21-9 | Chemsrsrc [chemsrc.com]
- 3. chemicalbook.com [chemicalbook.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. static.cymitquimica.com [static.cymitquimica.com]
- 6. fishersci.com [fishersci.com]
- 7. fishersci.com [fishersci.com]
- To cite this document: BenchChem. ["Methyl 2-cyclopropylacetate" safety data sheet (SDS)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1267312/docs#methyl-2-cyclopropylacetate-safety-data-sheet-sds>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)